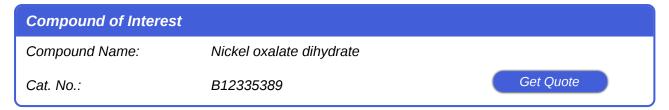


Solubility Profile of Nickel Oxalate Dihydrate: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **nickel oxalate dihydrate** (NiC₂O₄·2H₂O) in various solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other relevant fields, offering detailed data, experimental protocols, and insights into the dissolution behavior of this compound.

Introduction

Nickel oxalate dihydrate is a light green crystalline solid that is sparingly soluble in water and generally insoluble in most organic solvents.[1] Its solubility is significantly influenced by the chemical nature of the solvent, particularly in acidic and ammoniacal solutions where it undergoes chemical reactions leading to dissolution. Understanding the solubility characteristics of **nickel oxalate dihydrate** is crucial for its application in various fields, including catalyst synthesis, materials science, and hydrometallurgy.

Quantitative Solubility Data

The solubility of **nickel oxalate dihydrate** in different solvent systems is summarized in the tables below. This data has been compiled from various scientific sources to provide a comparative overview.

Table 1: Solubility of Nickel Oxalate Dihydrate in Water



Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Solubility Product (Ksp)	рКѕр
25	0.00118	6.46 x 10 ⁻⁵	4.17 x 10 ⁻¹⁰	9.38

Note: The solubility in water is very low. The pKsp value of 9.4 is commonly cited, leading to a calculated Ksp of approximately 3.98×10^{-10} .[2] A reported solubility is 0.0118 g/L.[3]

Table 2: Qualitative and Semi-Quantitative Solubility in Various Solvents

Solvent	Solubility Description	Remarks
Organic Solvents	Insoluble	Generally insoluble in common organic solvents.[1]
Acids (general)	Soluble	Dissolves with decomposition of the oxalate ion.[2][4]
Sulfuric Acid	Soluble	The dissolution rate is influenced by acid concentration and temperature.
Hydrochloric Acid	Soluble	Dissolution occurs with the formation of nickel chloride complexes.
Nitric Acid	Soluble	Acts as an oxidizing acid, facilitating dissolution.
Ammonia Solutions	Soluble	Dissolves due to the formation of soluble nickel-ammine complexes.[2]

Further research is required to populate this table with specific quantitative data for various concentrations and temperatures of acidic and ammoniacal solutions.

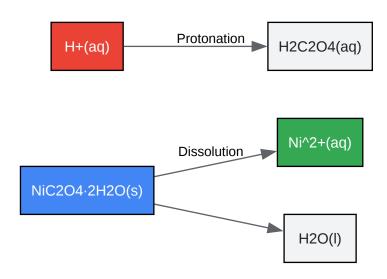


Dissolution Mechanisms and Pathways

The dissolution of **nickel oxalate dihydrate** in acidic and ammoniacal solutions involves distinct chemical transformations.

Dissolution in Acidic Solutions

In acidic media, the oxalate anion ($C_2O_4^{2-}$) is protonated, leading to the decomposition of the nickel oxalate salt and the formation of soluble nickel ions (Ni^{2+}) and oxalic acid ($H_2C_2O_4$) or its protonated forms.



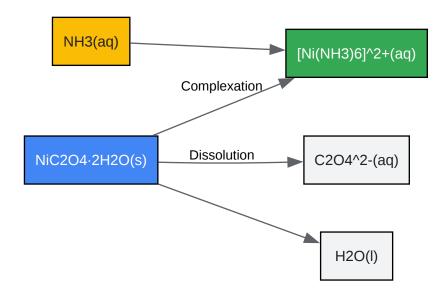
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Caption: Dissolution pathway of **nickel oxalate dihydrate** in acidic solutions.

Dissolution in Ammonia Solutions

In aqueous ammonia, **nickel oxalate dihydrate** dissolves through the formation of soluble hexaamminenickel(II) complexes, $[Ni(NH_3)_6]^{2+}$. The ammonia molecules act as ligands, coordinating with the nickel(II) ions and shifting the solubility equilibrium.





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Caption: Dissolution pathway of **nickel oxalate dihydrate** in ammonia solutions.

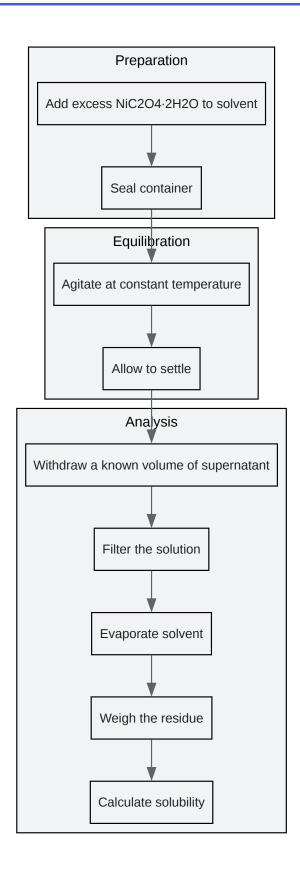
Experimental Protocols for Solubility Determination

Accurate determination of the solubility of sparingly soluble salts like **nickel oxalate dihydrate** requires precise experimental techniques. Below are generalized protocols that can be adapted for this purpose.

General Shake-Flask Method

This gravimetric method is a standard approach for determining the solubility of a compound in a specific solvent at a given temperature.





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